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Compound of Interest

Compound Name:	*JWH-250 5-Hydroxypentyl*
CAS No.:	*1427325-83-4*
Cat. No.:	*B586910*

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Abstract

This document provides a comprehensive guide for the quantitative analysis of JWH-250 N-(5-hydroxypentyl) metabolite in human hair samples. Hair analysis offers a unique advantage by providing a long-term window of detection for substance use, making it an invaluable matrix in forensic toxicology and clinical research.[1][2] JWH-250 is a potent synthetic cannabinoid, and the detection of its metabolites, such as the 5-hydroxypentyl variant, is crucial for confirming ingestion. This application note details a robust workflow, from sample collection and preparation to instrumental analysis using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), a technique widely recognized for its sensitivity and specificity in this field.[2][3] We will delve into the critical steps of decontamination, extraction, and chromatographic separation, providing scientifically grounded explanations for each procedural choice to ensure accuracy and reliability.

Introduction: The Significance of Hair Analysis for Synthetic Cannabinoids

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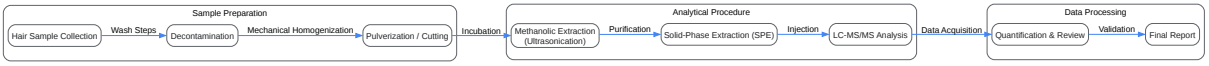
Synthetic cannabinoids (SCs) represent a large and evolving class of new psychoactive substances (NPS) designed to mimic the effects of Δ^9-tetrahydrocannabinol (THC).[2] JWH-250 is a cannabimimetic indole that has been identified in various herbal blends.[4] Unlike urine or blood, which reflect recent drug use, hair provides a historical record of exposure, with approximately 1 cm of head hair corresponding to one month of history.

The primary challenge in hair analysis is to unequivocally differentiate between systemic incorporation of a drug following consumption and passive contamination from the environment (e.g., smoke).[5][6] Therefore, the detection of metabolites, which are produced within the body, is considered definitive proof of ingestion. JWH-250 N-(5-hydroxypentyl) is a recognized phase I metabolite of JWH-250.[4][7] Its quantification in hair provides a reliable biomarker for JWH-250 consumption.

This guide is designed for researchers and forensic toxicologists, offering a validated protocol that emphasizes meticulous sample preparation and highly sensitive LC-MS/MS analysis to achieve low limits of detection and quantification.[3][8]

Experimental Workflow Overview

The entire process, from receiving the hair sample to generating a final quantitative result, follows a multi-stage workflow. Each stage is critical for the integrity of the final data.



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Caption: High-level workflow for JWH-250 metabolite analysis in hair.

Materials and Reagents

Standards and Reagents

- JWH-250 N-(5-hydroxypentyl) metabolite certified reference material (CRM).[4][7]
- JWH-250 N-(5-hydroxypentyl) metabolite-d11 (or other suitable stable isotope-labeled internal standard).
- Methanol (LC-MS grade).
- Acetonitrile (LC-MS grade).
- Formic acid (LC-MS grade).
- Ammonium formate (LC-MS grade).
- Dichloromethane (ACS grade or higher).[9][10]
- Ultrapure water (18.2 MΩ·cm).
- Drug-free human hair for blanks and calibration standards.

Consumables and Equipment

- Glass culture tubes with screw caps.
- Pipettes and disposable tips.
- Analytical balance.
- Scissors and/or ball mill for hair homogenization.
- Ultrasonic bath.
- Centrifuge.
- Sample evaporator (e.g., nitrogen blow-down).
- Solid-Phase Extraction (SPE) cartridges (e.g., mixed-mode cation exchange).
- SPE vacuum manifold.

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- Autosampler vials with inserts.
- LC-MS/MS system (e.g., Triple Quadrupole).

Detailed Protocols

PART 1: Sample Preparation - The Foundation of Accurate Analysis

The goal of sample preparation is twofold: 1) to remove external contaminants and 2) to efficiently extract the target analyte from the complex keratin matrix.[1]

Causality: This is arguably the most critical step to ensure that the detected analyte results from systemic absorption rather than external exposure.[5] A multi-step wash with both organic and aqueous solvents is recommended by guidelines like those from the Society of Hair Testing (SoHT) to remove oils, cosmetics, and drug residues from the hair surface.[5][11] Dichloromethane is effective for removing lipophilic substances, while a subsequent methanol or aqueous wash removes more polar contaminants.[10]

Protocol:

- Weigh approximately 20-50 mg of hair into a glass tube.
- Add 2 mL of dichloromethane, vortex for 2 minutes, and discard the solvent.
- Repeat the wash with 2 mL of ultrapure water, vortex for 2 minutes, and discard the solvent.
- Perform a final wash with 2 mL of methanol, vortex for 2 minutes, and discard the solvent.
- Dry the hair completely under a gentle stream of nitrogen or in a vacuum oven at 40°C.

Causality: To liberate the analytes trapped within the keratin structure, the hair must be pulverized or cut into very small segments (~1-2 mm).[11][12] This significantly increases the surface area, allowing for efficient penetration of the extraction solvent.

Protocol:

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- Option A (Recommended): Place the decontaminated, dry hair into a ball mill and pulverize into a fine powder.
- Option B: Finely mince the hair into segments of 1-2 mm using clean, sharp scissors.[10]

Causality: Methanol is an effective solvent for extracting a wide range of synthetic cannabinoids and their metabolites from the hair matrix.[13] The use of ultrasonication provides energy to disrupt the matrix and facilitate the diffusion of the analyte into the solvent, increasing extraction efficiency.[3]

Protocol:

- To the homogenized hair, add 1 mL of methanol containing the internal standard (e.g., JWH-250 N-(5-hydroxypentyl) metabolite-d11 at 10 pg/mg).
- Seal the tube tightly and vortex briefly.
- Place the tube in an ultrasonic bath and sonicate for 2-3 hours at 45-50°C.[3]
- After sonication, centrifuge the sample at 4000 rpm for 10 minutes.
- Carefully transfer the methanol supernatant to a clean tube for cleanup.

Causality: Hair extracts contain numerous endogenous compounds (lipids, melanin) that can interfere with LC-MS/MS analysis, causing a phenomenon known as the "matrix effect," which can suppress or enhance the analyte signal.[14][15] SPE is a crucial cleanup step that separates the analyte of interest from these interferences, improving method robustness and accuracy.[10][16] A mixed-mode cation exchange (MCX) sorbent is often effective for a broad range of drug compounds.

Protocol:

- Condition the SPE cartridge (e.g., 30 mg, 1 mL MCX) with 1 mL of methanol followed by 1 mL of ultrapure water.
- Evaporate the methanol extract from Step 3 to dryness under nitrogen.

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- Reconstitute the residue in 1 mL of a mild acidic solution (e.g., 2% formic acid in water) and load it onto the conditioned SPE cartridge.
- Wash the cartridge with 1 mL of water, followed by 1 mL of methanol to remove interferences.
- Elute the analyte with 1 mL of 5% ammonium hydroxide in methanol into a clean collection tube.
- Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the final residue in 100 µL of the mobile phase starting condition (e.g., 80% Water / 20% Acetonitrile with 0.1% formic acid) and transfer to an autosampler vial.

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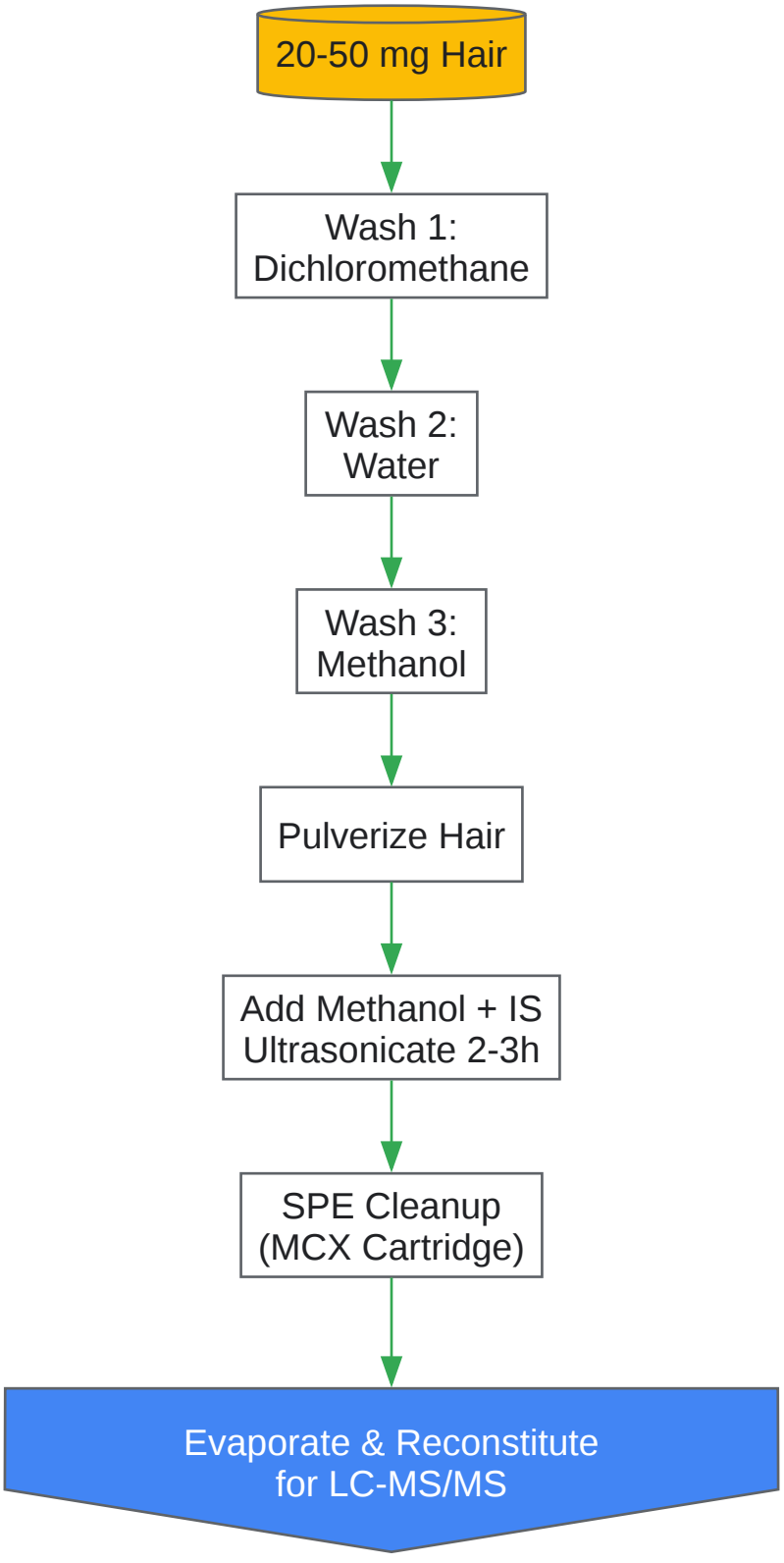

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Caption: Detailed sample preparation workflow from raw hair to final extract.

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PART 2: Instrumental Analysis - LC-MS/MS Quantification

Causality: LC-MS/MS provides the high sensitivity and selectivity required to detect picogram-per-milligram levels of analytes in hair.[2][17] The liquid chromatography (LC) step separates the target analyte from other components in the extract, while the tandem mass spectrometry (MS/MS) step provides definitive identification and quantification based on the specific mass-to-charge ratios of the parent molecule and its fragments.

Parameter	Typical Setting
LC System	UPLC/UHPLC System
Column	C18 Reversed-Phase (e.g., 2.1 x 100 mm, 1.8 µm)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	Start at 10-20% B, ramp to 95% B over 5-7 min, hold, re-equilibrate
Flow Rate	0.3 - 0.5 mL/min
Column Temperature	40°C
Injection Volume	5 - 10 µL
MS System	Triple Quadrupole Mass Spectrometer
Ionization Mode	Electrospray Ionization, Positive (ESI+)
Analysis Mode	Multiple Reaction Monitoring (MRM)
MRM Transitions	To be optimized empirically for JWH-250 5-OH and its IS
(Example Precursor Ion)	$[M+H]^+$ = 352.2 for JWH-250 5-hydroxypentyl

Note: MRM transitions must be optimized in the laboratory by infusing pure standards to determine the most abundant and stable precursor and product ions.

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Method Validation and Performance

A full method validation must be performed according to established forensic toxicology guidelines.[9] This ensures the method is reliable, reproducible, and fit for purpose.

Key Validation Parameters

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Parameter	Typical Acceptance Criteria / Performance
Linearity	Calibration curve with at least 5 points, correlation coefficient (r^2) > 0.99.[17][18]
Limit of Detection (LOD)	Typically determined as Signal-to-Noise ratio > 3. Expected range: 0.5 - 10 pg/mg.[8][18]
Limit of Quantification (LOQ)	The lowest point on the calibration curve with acceptable precision and accuracy (e.g., S/N > 10, RSD < 20%, Accuracy 80-120%). Expected range: 1 - 25 pg/mg.[8][17]
Precision & Accuracy	Evaluated at low, medium, and high QC levels. Intra- and inter-day precision (as %RSD) should be < 15% (< 20% at LOQ). Accuracy (as %Bias) should be within ±15% (±20% at LOQ).[2][17]
Matrix Effect	Assessed by comparing the analyte response in post-extraction spiked matrix with the response in a pure solvent. Should be minimized and compensated for by the stable isotope-labeled internal standard.[19][20][21] Recovery rates should be consistent and reproducible, typically in the range of 85-115%.[17]
Recovery	Extraction recovery should be determined at multiple concentrations. While it does not need to be 100%, it must be consistent and reproducible.
Selectivity	Analysis of at least six different blank hair sources to ensure no endogenous interferences are present at the retention time of the analyte and internal standard.[2]

Conclusion

This application note provides a robust and reliable framework for the quantification of JWH-250 N-(5-hydroxypentyl) metabolite in hair. The success of the analysis is critically dependent

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on a meticulous sample preparation protocol, including a validated decontamination procedure to eliminate the risk of misinterpretation due to external contamination. The use of a stable isotope-labeled internal standard is essential to compensate for matrix effects and variations in extraction efficiency. The described LC-MS/MS method offers the necessary sensitivity and selectivity for detecting chronic use of JWH-250, making it a powerful tool for forensic investigations and clinical monitoring.

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